

commercial suppliers and purity grades of tripropargylamine

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Tripropargylamine: A Technical Guide for Researchers

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This technical guide provides researchers, scientists, and drug development professionals with a comprehensive overview of **tripropargylamine**, a key reagent in bioconjugation and medicinal chemistry. This document details its commercial availability, purity grades, and significant applications, with a focus on its role in the synthesis of ligands for copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), a cornerstone of "click chemistry."

Commercial Availability and Purity Grades

Tripropargylamine is readily available from several major chemical suppliers. The most commonly offered purity grades are 97% and 98%. Researchers should note that specific impurity profiles are lot-dependent, and it is recommended to request a Certificate of Analysis (CoA) from the supplier for detailed information on impurities.

Below is a summary of prominent commercial suppliers and the typical purity grades they offer for **tripropargylamine**.



Supplier	Purity Grade(s)	Notes
Sigma-Aldrich (Merck)	98%[1][2]	A leading supplier to the life science industry.
Thermo Scientific Chemicals	97%[3]	Formerly Alfa Aesar.
GFS Chemicals	98%[4]	
Lab Pro Inc.	98% (Assay (GC-FID) ≥ 97.5 %)[5]	
TCI Chemicals	>98.0% (GC)[6]	_
ChemScene	≥97%	_
BLD Pharm	Purity specified by analytical data (NMR, HPLC, etc.)[7]	

Physicochemical Properties

Tripropargylamine is a flammable and irritant liquid.[3] Proper safety precautions, including the use of personal protective equipment, should be followed.[1][2]

Property	Value	Reference
Molecular Formula	C ₉ H ₉ N	[3]
Molecular Weight	131.17 g/mol	[3]
CAS Number	6921-29-5	[1]
Boiling Point	79-85 °C/11 mmHg	[1]
Density	0.927 g/mL at 25 °C	[1]
Refractive Index (n20/D)	1.484	[1]
Storage Temperature	2-8°C	[1]

Key Applications in Research and Development

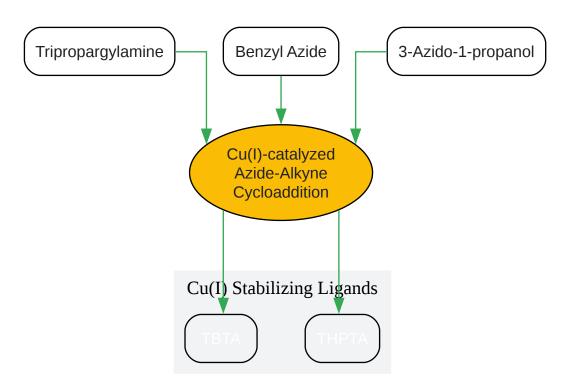


Tripropargylamine is a critical building block for the synthesis of multidentate ligands that stabilize Cu(I) in aqueous environments, which is essential for the CuAAC reaction.[1][8] This reaction is widely used for bioconjugation, drug discovery, and materials science due to its high efficiency, specificity, and biocompatibility.[9][10][11]

The two most prominent ligands synthesized from **tripropargylamine** are:

- Tris[(1-benzyl-1H-1,2,3-triazol-4-yl)methyl]amine (TBTA)
- Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA)

The synthesis of these ligands involves the CuAAC reaction between **tripropargylamine** and the corresponding azide.



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Synthetic pathways to TBTA and THPTA from tripropargylamine.

Experimental Protocols

Detailed experimental procedures for the synthesis of TBTA and THPTA from **tripropargylamine** have been published and are summarized below.



Synthesis of Tris[(1-benzyl-1H-1,2,3-triazol-4-yl)methyl]amine (TBTA)

This protocol is adapted from a procedure published in Organic Syntheses.[5]

- Reaction Setup: Dissolve **tripropargylamine** and benzyl azide in acetonitrile.
- Catalyst Addition: Add an aqueous solution of sodium ascorbate to the reaction mixture.
- Reaction Conditions: Stir the mixture at room temperature for 30 minutes, then heat to 45 °C for 5 hours. A second portion of benzyl azide is then added, and heating is continued.
- Workup and Purification: Concentrate the reaction mixture and take up the residue in dichloromethane. Wash with concentrated ammonium hydroxide and brine. The crude product is then precipitated from a dichloromethane/diethyl ether mixture.



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Experimental workflow for the synthesis of TBTA.

Synthesis of Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA)

This protocol is based on procedures found in the supporting information of peer-reviewed publications.[4][12]

- Reaction Setup: Combine tripropargylamine and 3-azido-1-propanol in dry dichloromethane.
- Catalyst Addition: Add bis(triphenylphosphine)copper(I) acetate as a solid under a nitrogen atmosphere.
- Reaction Conditions: Cool the reaction in an ice-water bath and stir under nitrogen for 6 hours.



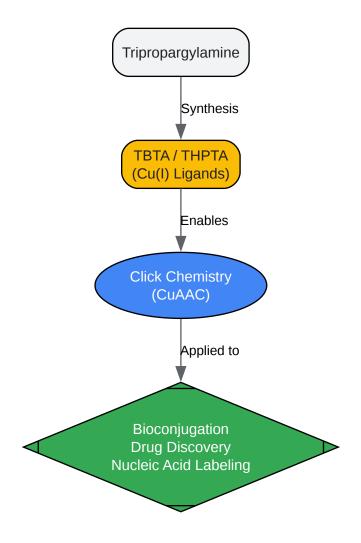
 Workup and Purification: The workup typically involves extraction and purification by column chromatography or recrystallization.[13]

Role in Biological Research and Drug Development

While there is no evidence to suggest that **tripropargylamine** itself has a direct role in biological signaling pathways, its derivatives, TBTA and THPTA, are instrumental in studying and manipulating biological systems. The click chemistry reactions enabled by these ligands are widely used for:

- Bioconjugation: Attaching fluorophores, biotin, or other tags to biomolecules for detection and imaging.[9]
- Drug Discovery: Assembling compound libraries for high-throughput screening.[10]
- Nucleic Acid Labeling: Modifying DNA and RNA for various applications in genomics and proteomics.[11]





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Tripropargylamine's role as a precursor in biological applications.

Analytical Methods for Purity Determination

The purity of **tripropargylamine** and other research chemicals is critical for the reproducibility of experimental results. Several analytical techniques can be employed for purity assessment:

- Chromatographic Methods: High-Performance Liquid Chromatography (HPLC) and Gas
 Chromatography (GC) are the gold standards for separating and quantifying impurities.[14]

 [15] One supplier specifies Gas Chromatography with Flame-Ionization Detection (GC-FID)
 for their assay.[5]
- Spectroscopic Methods: Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy provide structural information and can help identify impurities.[14] Mass Spectrometry (MS),



often coupled with chromatography (LC-MS or GC-MS), is highly sensitive for detecting and identifying trace impurities.[14][15]

 Other Methods: Titration and Differential Scanning Calorimetry (DSC) can also be used for purity determination.[16][17]

Researchers should consult the supplier's CoA for the specific methods used to determine the purity of a particular batch.

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